

(R)-3-Amino-4-hydroxybutanoic acid molecular weight and formula

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Compound of Interest

Compound Name: (R)-3-Amino-4-hydroxybutanoic acid

Cat. No.: B555399

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(R)-3-Amino-4-hydroxybutanoic Acid: Physicochemical Properties

(R)-3-Amino-4-hydroxybutanoic acid, a derivative of the primary inhibitory neurotransmitter gamma-aminobutyric acid (GABA), possesses specific physicochemical properties crucial for its biological activity and application in research.^[1] Its molecular structure and resulting characteristics are detailed below.

Molecular Formula and Weight

The fundamental properties of **(R)-3-Amino-4-hydroxybutanoic acid** are summarized in the following table. These values are essential for stoichiometric calculations in experimental settings and for the characterization of the compound.

Property	Value	Source
Molecular Formula	C4H9NO3	PubChem[2], Cayman Chemical[3]
Molecular Weight	119.12 g/mol	PubChem[2][4], Benchchem[1]
IUPAC Name	(3R)-3-amino-4-hydroxybutanoic acid	PubChem[2]
CAS Number	16504-56-6	Benchchem[1]

This technical summary provides the core physicochemical data for **(R)-3-Amino-4-hydroxybutanoic acid**. The requested sections on detailed experimental protocols and signaling pathway diagrams are not applicable to the determination of these fundamental molecular properties. Molecular weight and formula are typically determined from the compound's structure and confirmed through techniques like mass spectrometry.[2]

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References

- 1. (R)-3-Amino-4-hydroxybutanoic acid | 16504-56-6 | Benchchem [benchchem.com]
- 2. 3-Amino-4-hydroxybutyric acid, (+)- | C4H9NO3 | CID 1502076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. 3-Amino-4-hydroxybutyric acid | C4H9NO3 | CID 193314 - PubChem [pubchem.ncbi.nlm.nih.gov]
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